

gamma-octalactone CAS number and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *gamma-Octalactone*

Cat. No.: *B087194*

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A Technical Guide to Gamma-Octalactone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **gamma-octalactone** (γ -octalactone), a significant lactone in the flavor, fragrance, and potentially pharmaceutical industries. This document covers its chemical identity, physicochemical properties, synthesis methodologies, and analytical protocols, presented in a format tailored for technical experts.

Chemical Identity and Synonyms

Gamma-octalactone is a cyclic ester, specifically a gamma-lactone, with a butyl group at the 5th position of the oxolan-2-one ring.^{[1][2]} Its unique structure imparts a characteristic creamy, coconut-like aroma with sweet, fruity undertones.^{[3][4]}

CAS Number: 104-50-7^{[3][5]}

Synonyms: A comprehensive list of synonyms for **gamma-octalactone** is provided in the table below.

Synonym	Reference
γ -Octalactone	[3]
5-Butyldihydro-2(3H)-furanone	[3]
4-Octanolide	[3]
4-Hydroxyoctanoic acid lactone	[3]
gamma-Butyl-gamma-butyrolactone	[3]
Octano-1,4-lactone	[6]
5-butyl tetrahydro-2-furanone	[6]
4-butyl-4-hydroxybutyric acid lactone	[7]
Octan-4-olide	[3]
FEMA No. 2796	[3]
EINECS 203-208-1	[7]

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **gamma-octalactone** is presented below for easy reference.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O ₂	[6]
Molecular Weight	142.20 g/mol	[6]
Appearance	Colorless to pale yellow liquid	[4]
Odor	Creamy, coconut-like, fruity	[3][4]
Boiling Point	234 °C	[6]
Density	0.981 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.444	
Flash Point	>111 °C	[6]
Solubility	Soluble in alcohol, slightly soluble in water	[3]

Spectroscopic Data

Spectroscopy	Key Peaks/Signals	Reference
Mass Spectrometry (EI-MS)	Major fragments at m/z 85, 29, 27, 41, 56	[1]
Infrared (IR) Spectroscopy	Data available for FTIR (neat) and vapor phase	[1]
¹ H NMR (CDCl ₃)	Signals at approx. 4.49, 2.53, 2.34, 1.86, 1.73, 1.61, 1.41, 0.92 ppm	
¹³ C NMR	Data available	

Synthesis of Gamma-Octalactone

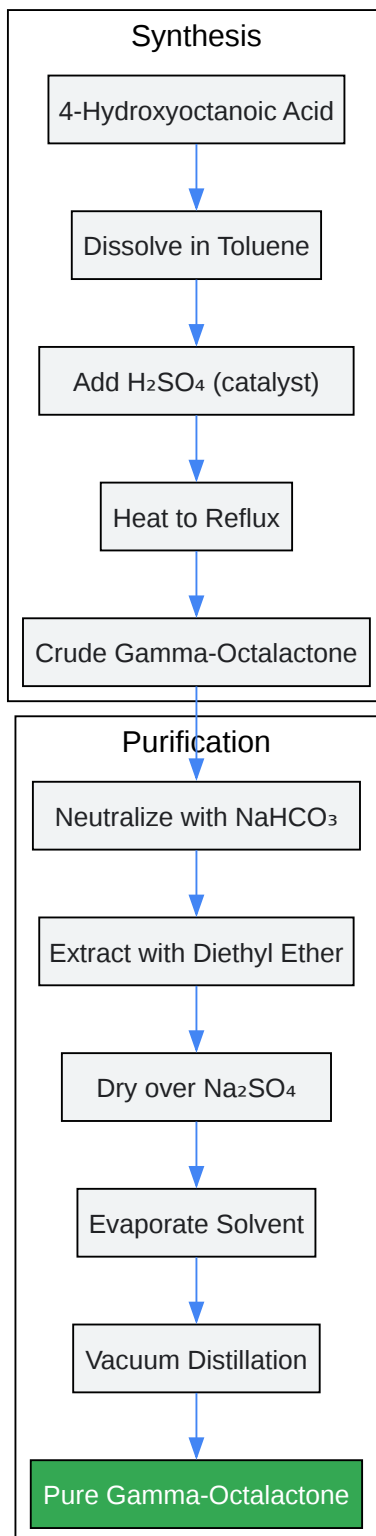
Gamma-octalactone can be produced through both chemical synthesis and biotechnological routes. The choice of method often depends on the desired stereochemistry and the "natural" labeling requirements for food and fragrance applications.

Chemical Synthesis

One common method for the chemical synthesis of **gamma-octalactone** is the acid-catalyzed intramolecular esterification of 4-hydroxyoctanoic acid.^[6]

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-hydroxyoctanoic acid in a suitable non-polar solvent such as toluene.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, for example, sulfuric acid (H_2SO_4).
- **Reaction Conditions:** Heat the mixture to reflux. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Neutralize the acid catalyst with a mild base, such as a saturated sodium bicarbonate solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent like diethyl ether or ethyl acetate. Combine the organic layers.
- **Purification:** Dry the combined organic extracts over anhydrous sodium sulfate and filter. Remove the solvent under reduced pressure. The crude **gamma-octalactone** can be further purified by vacuum distillation.

Chemical Synthesis of Gamma-Octalactone



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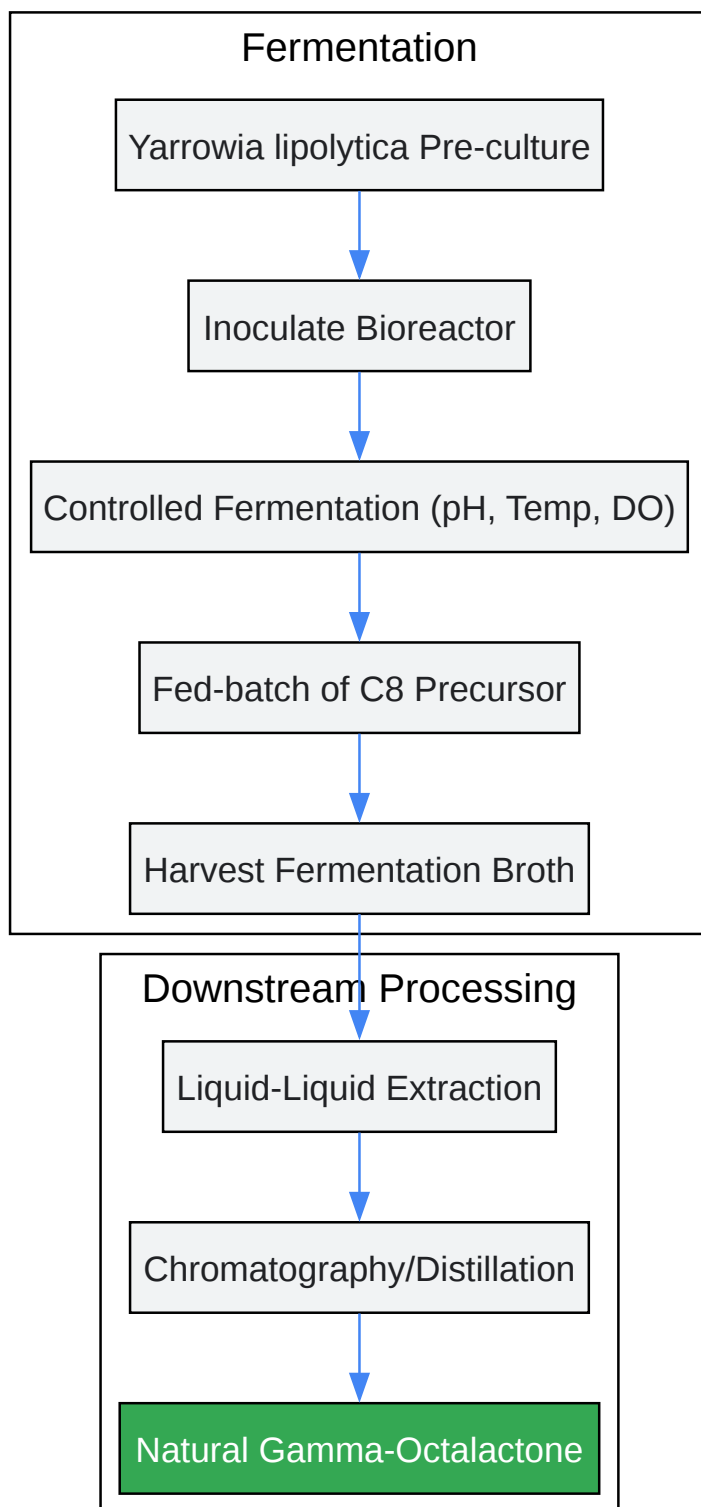
Caption: Chemical synthesis workflow for **gamma-octalactone**.

Biotechnological Production

The yeast *Yarrowia lipolytica* is a well-established host for the biotechnological production of various lactones, including gamma-decalactone, from fatty acid precursors.^{[8][9]} A similar biotransformation process can be applied for the production of **gamma-octalactone**.

- **Pre-culture Preparation:** Inoculate a single colony of *Yarrowia lipolytica* into a sterile yeast extract-peptone-glucose (YPG) medium. Incubate at 28°C with shaking (e.g., 200 rpm) for 24-48 hours until the culture reaches the exponential growth phase.^[1]
- **Fermentation Medium:** Prepare a suitable fermentation medium in a bioreactor. The medium should contain a carbon source, a nitrogen source, and essential minerals.
- **Inoculation:** Inoculate the bioreactor with the pre-culture to a desired initial optical density (e.g., OD₆₀₀ of 0.5).
- **Fermentation Conditions:** Maintain the fermentation at a controlled temperature (e.g., 28°C) and pH (e.g., 6.0). Ensure adequate aeration and agitation to maintain dissolved oxygen levels.^[1]
- **Substrate Feeding:** Implement a fed-batch strategy by feeding a precursor substrate, such as an appropriate C8 fatty acid or its ester, to the fermentation broth. This helps to avoid substrate toxicity.^[1]
- **Product Recovery:** After the desired fermentation time, harvest the broth. The **gamma-octalactone** can be recovered from the broth using liquid-liquid extraction with a suitable organic solvent.
- **Purification:** The extracted product can be purified using chromatographic techniques or distillation.

Biotechnological Production of Gamma-Octalactone



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Caption: Workflow for the biotechnological production of **gamma-octalactone**.

Analytical Methods

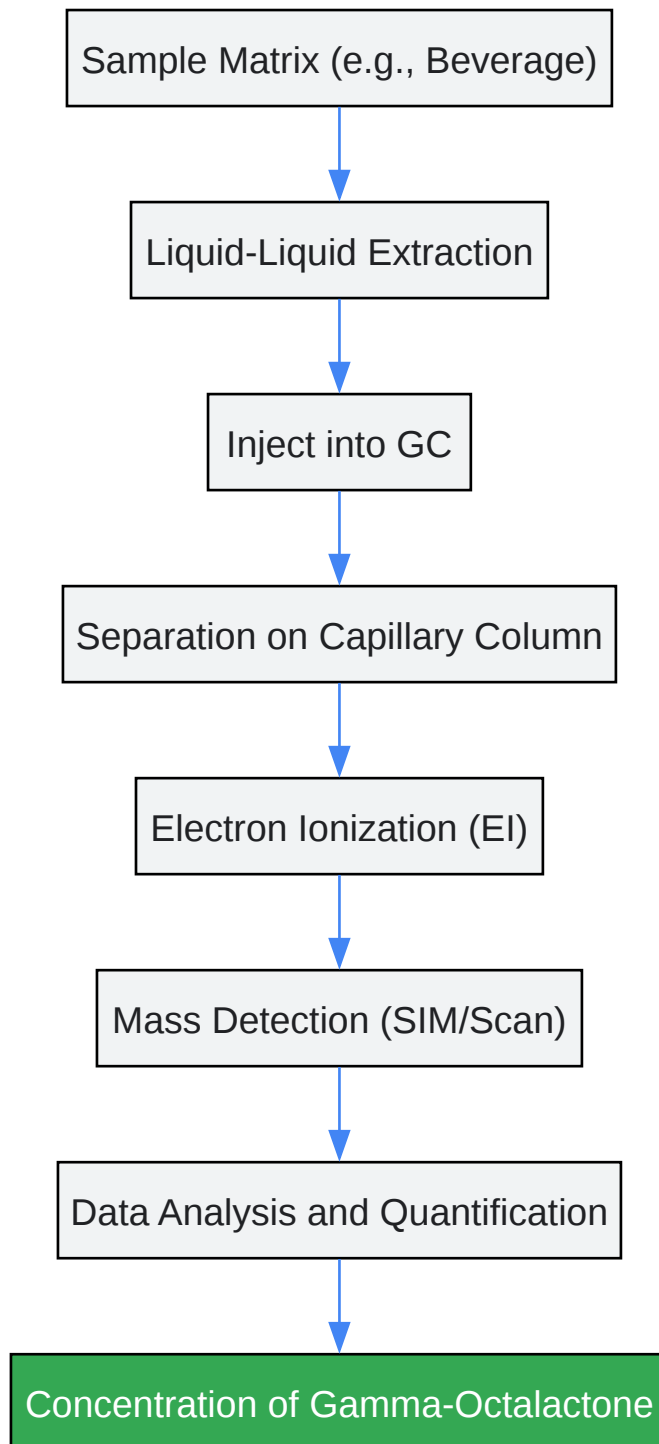
Gas Chromatography-Mass Spectrometry (GC-MS) is the preferred method for the identification and quantification of **gamma-octalactone** in various matrices due to its high sensitivity and selectivity.

Experimental Protocol: GC-MS Analysis of Gamma-Octalactone

- Sample Preparation (Liquid-Liquid Extraction):
 - For liquid samples (e.g., beverages), mix a known volume with an equal volume of a suitable organic solvent (e.g., dichloromethane).
 - Vortex the mixture vigorously and centrifuge to separate the layers.
 - Collect the organic layer containing the extracted **gamma-octalactone**.
 - The extract can be concentrated under a gentle stream of nitrogen if necessary.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph:
 - Column: A polar capillary column, such as one with a polyethylene glycol stationary phase (e.g., HP-INNOWax), is recommended.[\[10\]](#)
 - Injector: Operate in splitless mode at a temperature of 250°C.
 - Carrier Gas: Use helium at a constant flow rate (e.g., 1.0-1.5 mL/min).
 - Oven Temperature Program:
 - Initial temperature: 40-60°C, hold for 2-5 minutes.
 - Ramp: Increase at a rate of 3-5°C/min to 220-240°C.
 - Final hold: Maintain the final temperature for 5-10 minutes.[\[11\]](#)

- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Mode: For quantification, Selected Ion Monitoring (SIM) mode is recommended, monitoring the characteristic ion at m/z 85.[\[12\]](#) For identification, a full scan mode (e.g., m/z 40-350) can be used.
- Quantification:
 - Prepare a calibration curve using standard solutions of **gamma-octalactone** of known concentrations.
 - An internal standard, such as an isotopically labeled analog or a different lactone (e.g., gamma-nonolactone), should be used for accurate quantification.[\[10\]](#)

GC-MS Analysis Workflow for Gamma-Octalactone



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Caption: Analytical workflow for the quantification of **gamma-octalactone**.

Safety and Regulatory Information

Gamma-octalactone is "Generally Recognized as Safe" (GRAS) for its use as a flavoring agent in food by regulatory bodies such as the U.S. Food and Drug Administration (FDA).[3] It is also used as a fragrance ingredient.[4] For professionals in drug development, it is important to note that while it has a good safety profile for its established uses, comprehensive toxicological data for pharmaceutical applications may be required. It is not found to be genotoxic and is not considered a skin sensitizer.[13]

Applications and Relevance to Drug Development

Currently, **gamma-octalactone** is primarily utilized in the food and fragrance industries.[4] Its pleasant sensory characteristics and GRAS status could make it a candidate for use as a flavoring excipient in oral drug formulations to improve patient compliance, particularly in pediatric medicines. Its potential as an inhibitor of fatty acid synthesis may also warrant further investigation for therapeutic applications.[14] However, its primary relevance to drug development professionals at present lies in its well-characterized properties and safety profile as a potential formulation component.

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- To cite this document: BenchChem. [gamma-octalactone CAS number and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087194#gamma-octalactone-cas-number-and-synonyms]

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